

6-Chloro-2,2'-bipyridine safety data sheet (SDS) and handling precautions

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Compound of Interest

Compound Name: 6-Chloro-2,2'-bipyridine

Cat. No.: B082679

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A Technical Guide to the Safe Handling of 6-Chloro-2,2'-bipyridine

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data, handling precautions, and emergency procedures for **6-Chloro-2,2'-bipyridine** (CAS No: 13040-77-2). Adherence to these guidelines is critical to ensure personal safety and maintain the integrity of research activities.

Chemical Identification and Physical Properties

6-Chloro-2,2'-bipyridine is a halogenated heterocyclic compound used in chemical synthesis and research. Its fundamental properties are summarized below.

Property	Data	Reference
CAS Number	13040-77-2	[1][2]
Molecular Formula	C ₁₀ H ₇ ClN ₂	[1][2]
Molecular Weight	190.63 g/mol	[1][2]
Synonyms	6-chloro-2,2'-bipyridyl	[1][3]
Solubility	Slightly soluble (2.3 g/L at 25 °C)	[2]

Hazard Identification and GHS Classification

6-Chloro-2,2'-bipyridine is classified as a hazardous substance. The following tables detail its GHS classification and associated hazard and precautionary statements.

Table 2.1: GHS Hazard Classification[1]

Classification	Category
Acute toxicity, Oral	4
Skin irritation	2
Serious eye irritation	2A
Specific target organ toxicity — single exposure	3

Signal Word: Warning[1]

Pictograms:

-  alt text

Table 2.2: Hazard (H) and Precautionary (P) Statements[1]

Code	Statement
H302	Harmful if swallowed.
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301+P317	IF SWALLOWED: Get medical help.
P302+P352	IF ON SKIN: Wash with plenty of water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols and Handling

Strict adherence to established protocols is mandatory when handling **6-Chloro-2,2'-bipyridine** to minimize exposure and prevent accidents.

Engineering Controls

- Ventilation: Always handle this chemical in a well-ventilated area. Use a certified chemical fume hood to prevent inhalation of dust or vapors.[4][5] Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[6]

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE for the specific task. The following table outlines the minimum required protection.

Protection Type	Specification	Reference
Eye/Face	Wear chemical safety goggles or a face shield that is tested and approved under government standards such as NIOSH (US) or EN 166 (EU).	[5][6]
Skin	Wear impervious clothing and a lab coat. Chemical-resistant gloves (e.g., nitrile) must be worn. Inspect gloves before use and use proper removal techniques to avoid skin contact.	[4][5]
Respiratory	If engineering controls are insufficient or for emergency situations, use a NIOSH/MSHA or European Standard EN 149 approved respirator.	[7]

Safe Handling Protocol

- Preparation: Before use, review the Safety Data Sheet (SDS).[8] Ensure all necessary PPE is available and in good condition.
- Handling: Avoid contact with skin, eyes, and clothing.[9] Prevent the formation of dust and aerosols.[5] Do not eat, drink, or smoke in the work area.[1]

- Weighing/Transfer: Conduct any weighing or transfer operations within a chemical fume hood or a ventilated balance enclosure.
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after handling, before breaks, and at the end of the workday.^{[1][5]} Decontaminate all work surfaces after use.

Storage Conditions

- Store in a cool, dry, and well-ventilated place.^[9]
- Keep the container tightly closed to prevent moisture contamination.^[1]
- Store locked up in an area accessible only to authorized personnel.^[1]
- Store away from incompatible materials such as strong oxidizing agents.^[9]

Emergency and First Aid Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

Table 4.1: First Aid Measures

Exposure Route	Protocol	Reference
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration. Seek immediate medical attention.	[1][6]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical help.	[1][4]
Eye Contact	Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Consult a physician.	[5]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get immediate medical help.	[1][5]

Accidental Release Measures (Spill Protocol)

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spill from entering drains or waterways.
- Protect: Wear full personal protective equipment, including respiratory protection.[4]

- Clean-up: Carefully sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[9] Use non-sparking tools.[9]
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Dispose of the contaminated waste in accordance with local, state, and federal regulations.[9]

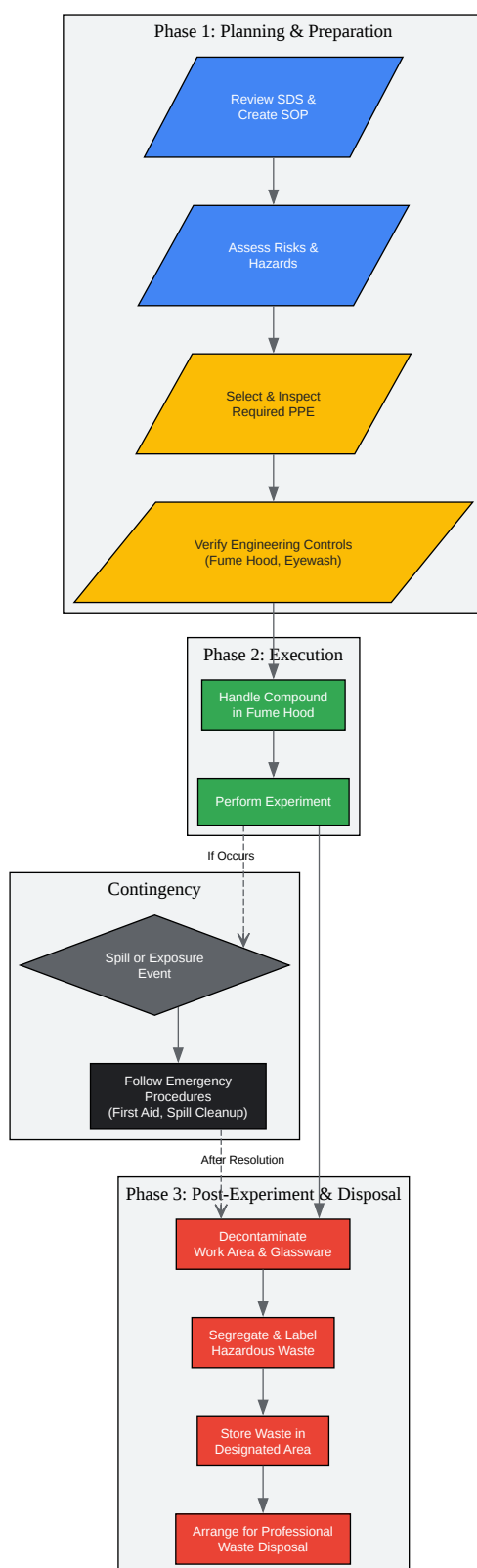
Disposal Considerations

Chemical waste must be handled and disposed of properly to prevent environmental contamination.

- Waste Treatment: Dispose of surplus and non-recyclable solutions by contacting a licensed professional waste disposal service.[5]
- Container Disposal: Dispose of contaminated containers as unused product. Do not reuse empty containers.
- Regulations: All disposal practices must be in accordance with applicable federal, state, and local regulations.[9]

Workflow for Safe Chemical Handling

The following diagram illustrates the logical workflow for safely managing **6-Chloro-2,2'-bipyridine** in a laboratory setting, from initial planning through to final disposal.



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Caption: Workflow for the safe handling of **6-Chloro-2,2'-bipyridine**.

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